

Proper Disposal of m-Hydroxybenzoylecgonine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *m*-Hydroxybenzoylecgonine

Cat. No.: B1666289

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The proper disposal of **m-Hydroxybenzoylecgonine**, a metabolite of cocaine, is governed by stringent regulations due to its classification as a controlled substance. Laboratories and research facilities must adhere to specific procedures to ensure safety, compliance with the law, and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **m-Hydroxybenzoylecgonine**.

Regulatory Framework

m-Hydroxybenzoylecgonine is a controlled substance regulated by the U.S. Drug Enforcement Administration (DEA). As such, all disposal procedures must comply with DEA regulations, in addition to federal, state, and local laws. The primary requirement for the disposal of controlled substances is that they be rendered "non-retrievable".^[1] This means that the substance cannot be transformed to a physical or chemical state or transformed into a controlled substance.

Disposal Procedure for m-Hydroxybenzoylecgonine

The recommended method for the disposal of **m-Hydroxybenzoylecgonine** in a laboratory setting is through chemical incineration. This procedure should only be carried out by personnel trained in handling hazardous materials and in accordance with institutional and regulatory guidelines.

Step-by-Step Disposal Protocol:

- **Consult Institutional Guidelines:** Before proceeding, review your institution's specific protocols for the disposal of controlled substances and hazardous chemical waste.
- **Prepare for Disposal:** The primary method of disposal involves dissolving or mixing the compound with a combustible solvent. This should be done in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Chemical Incineration:** The mixture should then be burned in a chemical incinerator that is equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts.
- **Record Keeping:** Meticulous records must be maintained detailing the ultimate disposition of the material. This documentation is a critical component of compliance with DEA regulations.
- **Security:** Appropriate security measures must be in place to prevent diversion of the substance at all stages of its lifecycle, from acquisition to disposal.

It is imperative to note that disposal of controlled substances into drains, regular trash, or medical waste containers is strictly prohibited.^[2]

Chemical and Physical Properties

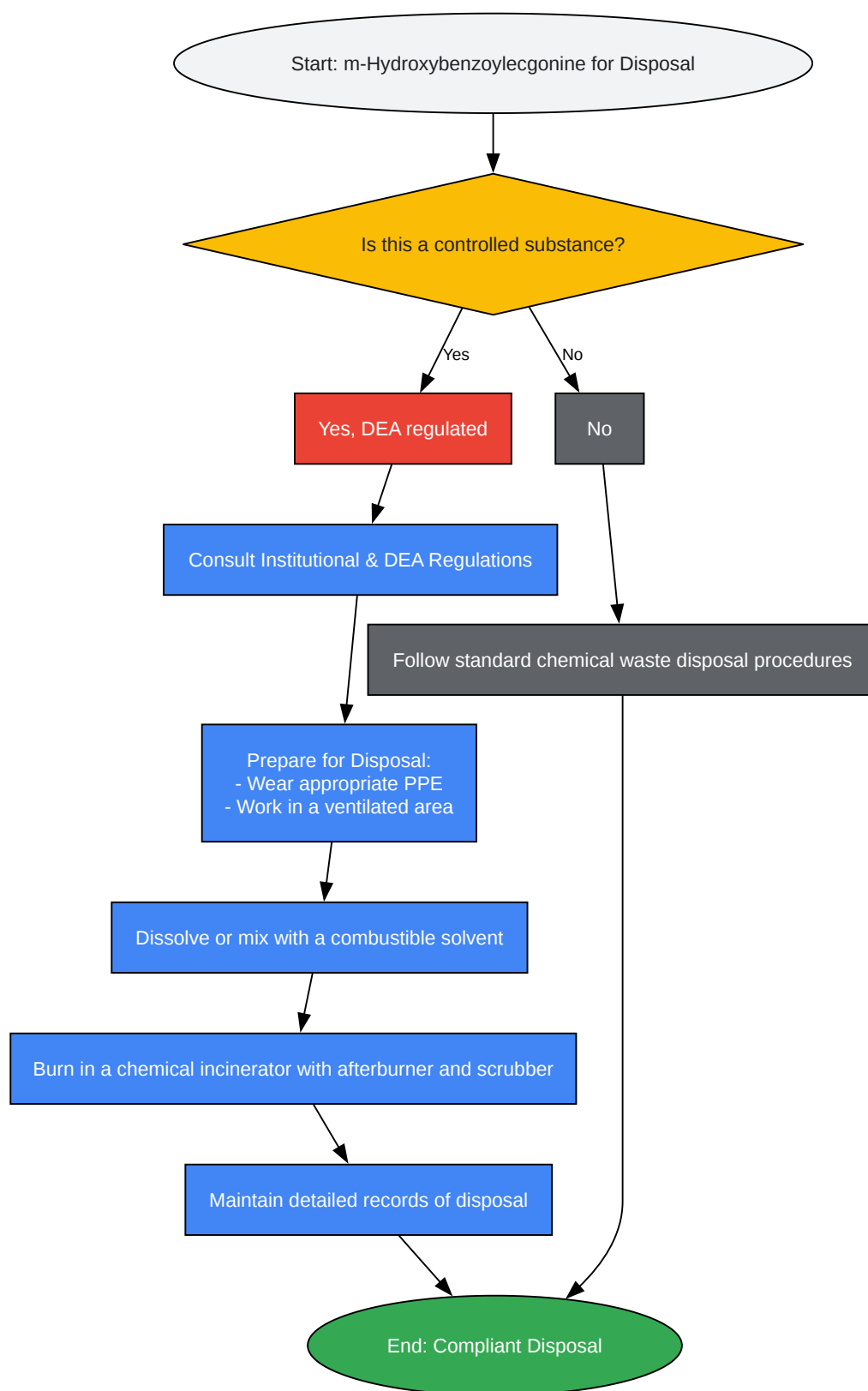
The following table summarizes key data for **m-Hydroxybenzoylecgonine**.

Property	Value
Molecular Formula	C16H19NO5
Molecular Weight	305.33 (anhydrous)
Melting Point	243-245°C
Appearance	White hygroscopic solid
Solubility	Soluble in water (>100 mg/ml)
Storage	Store desiccated at -20°C

Source: Sigma-Aldrich Datasheet

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **m-Hydroxybenzoylecgonine**.



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Caption: Disposal workflow for **m-Hydroxybenzoylecgonine**.

Safety Precautions

Given that the pharmacology of **m-Hydroxybenzoylecgonine** is not fully characterized, it is crucial to exercise due care during its handling and disposal. Always avoid skin contact, ingestion, and inhalation of the compound.

For further information, always refer to the material's Safety Data Sheet (SDS) and your institution's environmental health and safety office.

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References

- 1. eCFR :: 21 CFR Part 1317 -- Disposal [ecfr.gov]
- 2. Controlled Substance Disposal Do's and Don'ts | Stericycle [stericycle.com]
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